

A Comprehensive Technical Guide to the Chemical Structure of Rhamnitol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rhamnitol*

Cat. No.: *B14141378*

[Get Quote](#)

This guide provides a detailed overview of the chemical structure of **Rhamnitol**, tailored for researchers, scientists, and professionals in drug development.

Introduction to Rhamnitol

Rhamnitol, also known as **L-Rhamnitol** or 1-deoxy-L-mannitol, is a hexitol, which is a sugar alcohol.[1][2] It is structurally a 1-deoxy derivative of L-mannitol.[1][3] As a naturally occurring compound, it has been identified in various organisms, including apples.[1][4] Its chemical properties and structure are of interest in fields such as metabolomics and synthetic chemistry.[5]

Chemical Structure and Nomenclature

The fundamental characteristics of **Rhamnitol**'s structure are detailed below, providing a complete chemical identity.

The two-dimensional structure of **L-Rhamnitol** is depicted as a six-carbon chain with five hydroxyl (-OH) groups.

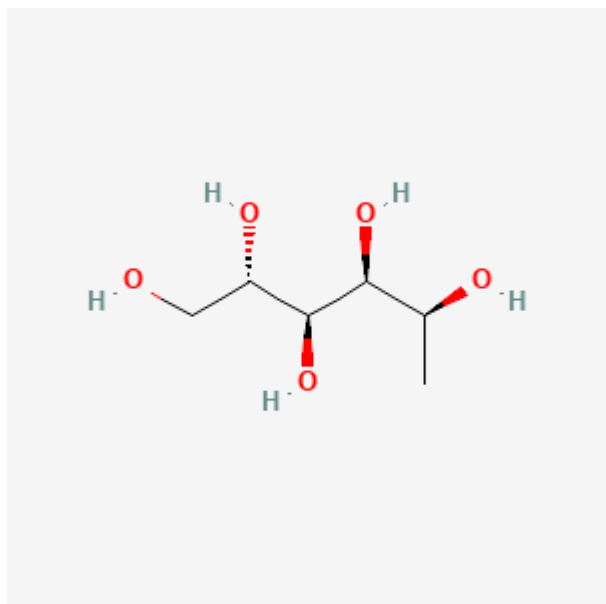
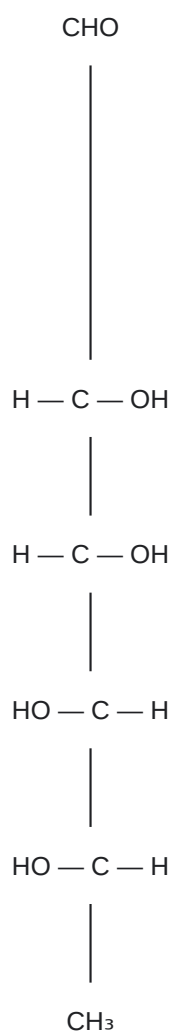
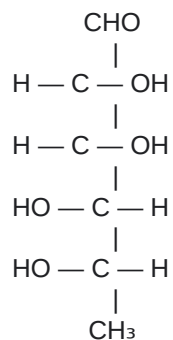


Figure 1: 2D Chemical Structure of *L-Rhamnitol*.

The stereochemistry of **Rhamnitol** is critical for its function and is unambiguously represented using a Fischer projection. This projection illustrates the specific spatial arrangement of the hydroxyl groups along the carbon backbone.



Note: The above DOT script is for conceptual structure.
A true Fischer projection for L-Rhamnose (the precursor to L-Rhamnitol) is:



Reduction of the aldehyde (CHO) to an alcohol (CH₂OH) yields L-Rhamnitol.

[Click to download full resolution via product page](#)

Conceptual structure of L-Rhamnose, the precursor to L-**Rhamnitol**.

Note on Fischer Projection for L-**Rhamnit**ol: A Fischer projection is typically used for chiral molecules like carbohydrates. L-**Rhamnit**ol is derived from the reduction of L-rhamnose.[3] In the Fischer projection of L-rhamnose, the aldehyde group is at the top. For L-**Rhamnit**ol, this aldehyde group is reduced to a primary alcohol (-CH₂OH).

The stereochemical configuration of L-**Rhamnit**ol is (2S, 3S, 4S, 5S), which defines the three-dimensional arrangement of its atoms.[1][5]

Chemical Identifiers

For precise identification and database referencing, the following identifiers are used for L-**Rhamnit**ol.

Identifier Type	Value
IUPAC Name	(2S,3S,4S,5S)-hexane-1,2,3,4,5-pentol[1][5][6]
Molecular Formula	C ₆ H ₁₄ O ₅ [1]
SMILES String	C--INVALID-LINK--O)O)">C@@HO[1]
InChI Key	SKCKOFZKJLZSFA-BXKVDMCESA-N[1][6]
CAS Number	488-28-8[1]

Physicochemical Properties

A summary of the key physicochemical properties of L-**Rhamnit**ol is provided in the table below.

Property	Value
Molecular Weight	166.17 g/mol [7]
Monoisotopic Mass	166.084123558 Da[6]
Polar Surface Area	101.15 Å²[4]
Rotatable Bond Count	4[4][8]
Hydrogen Bond Donors	5[4][8]
Hydrogen Bond Acceptors	5[4][8]

Experimental Protocols

A common method for the preparation of **L-Rhamnitol** is the chemical reduction of L-rhamnose.[3]

Objective: To synthesize **L-Rhamnitol** by the catalytic hydrogenation of 6-deoxy-L-mannose (L-rhamnose).

Materials:

- 6-deoxy-L-mannose (L-rhamnose)
- Catalyst (e.g., Palladium on carbon, Raney nickel)
- Solvent (e.g., water, ethanol)
- Hydrogen gas source
- Reaction vessel suitable for hydrogenation

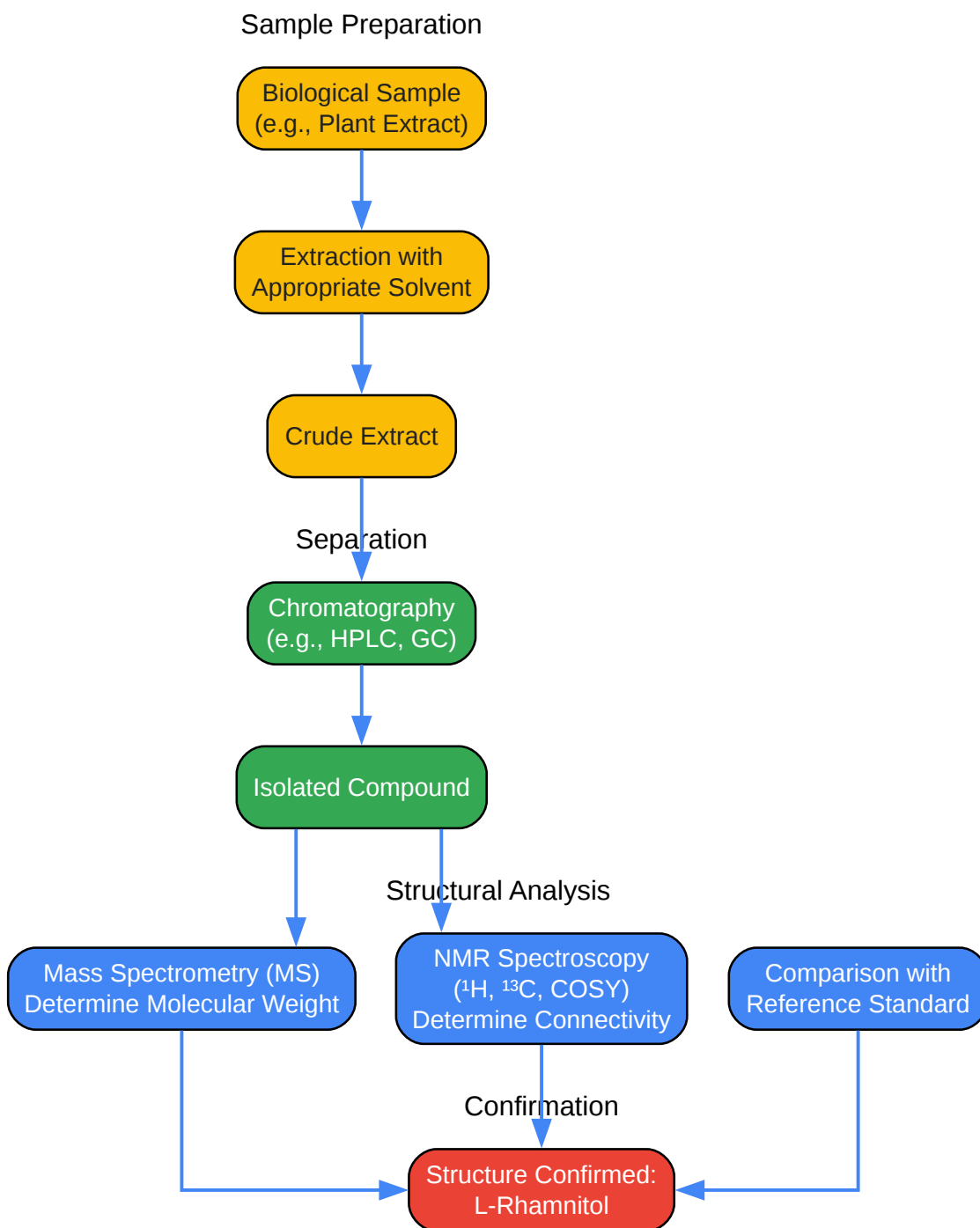
Procedure:

- Dissolve L-rhamnose in a suitable solvent within the reaction vessel.
- Add the hydrogenation catalyst to the solution.

- Pressurize the vessel with hydrogen gas to the required pressure.
- Maintain the reaction under stirring at a controlled temperature until the reaction is complete (monitored by techniques like TLC or HPLC).
- Upon completion, carefully depressurize the vessel and filter off the catalyst.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the L-**Rhamnitol** by recrystallization from a suitable solvent system.

Logical Workflow for Structural Elucidation

The process of identifying and confirming the structure of a known compound like **Rhamnitol** in a sample involves a series of analytical steps.



[Click to download full resolution via product page](#)

Workflow for the isolation and structural confirmation of **Rhamnitol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L-Rhamnitol | C₆H₁₄O₅ | CID 445052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. 1-Deoxy-l-mannitol (6-deoxy-l-mannitol or l-rhamnitol) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Human Metabolome Database: Showing metabocard for Rhamnitol (HMDB0240555) [hmdb.ca]
- 5. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 6. Showing Compound Rhamnitol (FDB093752) - FooDB [foodb.ca]
- 7. Rhamnitol | C₆H₁₄O₅ | CID 15559380 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. CNP0287213.5 - COCONUT [coconut.naturalproducts.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Chemical Structure of Rhamnitol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14141378#what-is-the-chemical-structure-of-rhamnitol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com